Stability and Storage of 7-Azaindole-2-Carbaldehyde: A Technical Guide

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Compound of Interest		
Compound Name:	*1H-pyrrolo[2,3-b]pyridine-2-carbaldehyde*	
Cat. No.:	*B1291308*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for 7-azaindole-2-carbaldehyde. Due to the limited availability of specific stability data for this compound, this document also outlines potential degradation pathways based on the chemical reactivity of the 7-azaindole core and the aldehyde functional group. Furthermore, a general experimental workflow for a comprehensive stability assessment is proposed.

Physicochemical Properties and Recommended Storage

While extensive, peer-reviewed stability data for 7-azaindole-2-carbaldehyde is not readily available in the public domain, information from suppliers and general chemical principles allows for the formulation of recommended storage and handling procedures.

Tech Support

Property	Information
Chemical Name	1H-Pyrrolo[2,3-b]pyridine-2-carbaldehyde
Synonyms	7-Azaindole-2-carboxaldehyde
CAS Number	394223-03-1
Molecular Formula	$C_8H_6N_2O$
Molecular Weight	146.15 g/mol
Appearance	Typically a solid, color may vary
Recommended Storage	Store in a cool, dry, and dark place. Keep the container tightly sealed. For long-term storage, refrigeration (2-8 °C) under an inert atmosphere (e.g., argon or nitrogen) is recommended to minimize degradation.
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.

Potential Degradation Pathways

The chemical structure of 7-azaindole-2-carbaldehyde, featuring both an aldehyde group and a nitrogen-containing heterocyclic system, suggests several potential degradation pathways. Understanding these can aid in the development of robust analytical methods and the design of stability-indicating assays.

Oxidation of the Aldehyde Group

Aromatic aldehydes are susceptible to oxidation, particularly in the presence of air (autoxidation), light, and trace metal impurities.[1] This process typically proceeds via a radical chain mechanism to form the corresponding carboxylic acid, 7-azaindole-2-carboxylic acid. This is often the primary degradation pathway for aldehydes.

Photodegradation

The 7-azaindole core is known to be photophysically active.[2] Exposure to light, especially UV radiation, can lead to the formation of reactive excited states, which may initiate various

degradation reactions. This could involve dimerization, polymerization, or reactions with solvent or atmospheric components.
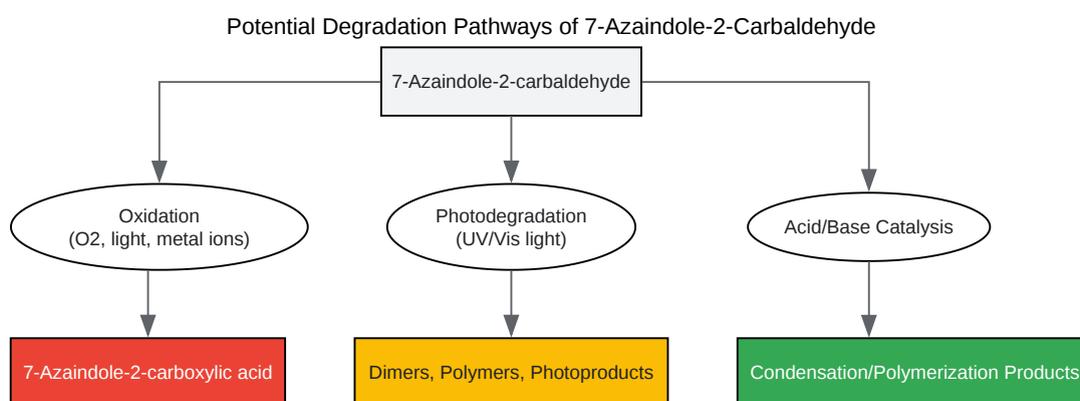
Acid/Base Catalyzed Reactions

The aldehyde functional group can undergo various acid or base-catalyzed reactions. In the presence of strong acids, polymerization or condensation reactions may occur. Strong bases can catalyze the Cannizzaro reaction (for aldehydes without α-hydrogens) or aldol-type condensation reactions if trace impurities with enolizable protons are present. The pyridine nitrogen in the 7-azaindole ring can also be protonated in acidic conditions, potentially altering the reactivity and stability of the molecule.

Instability in Solution

The stability of 7-azaindole-2-carbaldehyde in solution will be highly dependent on the solvent, pH, and presence of dissolved oxygen. Protic solvents, especially under non-neutral pH conditions, may facilitate degradation.

Below is a diagram illustrating the principal potential degradation pathways.

Potential Degradation Pathways of 7-Azaindole-2-Carbaldehyde

7-Azaindole-2-carbaldehyde

Oxidation
(O2, light, metal ions)

Photodegradation
(UV/Vis light)

Acid/Base Catalysis

7-Azaindole-2-carboxylic acid

Dimers, Polymers, Photoproducts

Condensation/Polymerization Products

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Caption: Potential degradation routes for 7-azaindole-2-carbaldehyde.

Experimental Protocols for Stability Assessment

A comprehensive stability study for 7-azaindole-2-carbaldehyde should be conducted to establish its shelf-life and identify optimal storage conditions. The following outlines a general experimental workflow.

Stability-Indicating Analytical Method Development

A crucial first step is the development and validation of a stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection.

- Objective: To develop an HPLC method capable of separating the intact 7-azaindole-2-carbaldehyde from its potential degradation products.

- Protocol:

  - Column Selection: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is a common starting point.

  - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid or ammonium acetate in water) and an organic solvent (e.g., acetonitrile or methanol) is often effective. The gradient should be optimized to achieve good resolution between the parent compound and any degradants.

  - Detection: A photodiode array (PDA) detector is recommended to monitor at multiple wavelengths and to assess peak purity. The maximum absorbance wavelength (λ_{max}) of 7-azaindole-2-carbaldehyde should be used for quantification.

  - Forced Degradation Studies: To demonstrate the stability-indicating nature of the method, the compound should be subjected to forced degradation under various stress conditions (e.g., acidic, basic, oxidative, thermal, and photolytic). The resulting degraded samples are then analyzed to ensure that the degradation products are resolved from the parent peak.
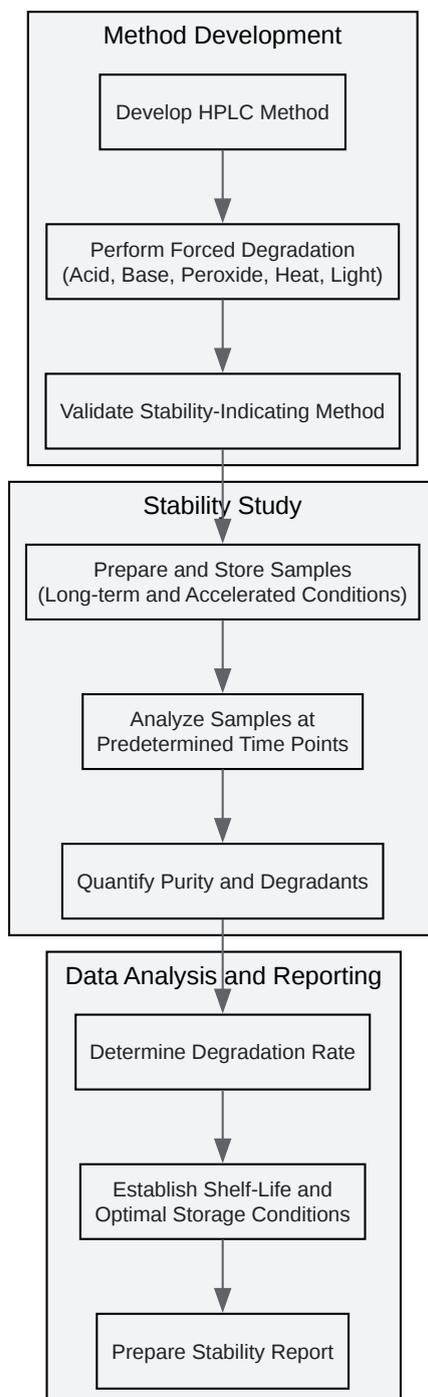
Long-Term and Accelerated Stability Studies

Once a validated stability-indicating method is in place, formal stability studies can be initiated.

- Objective: To determine the shelf-life of 7-azaindole-2-carbaldehyde under defined storage conditions.

- Protocol:

  - Sample Preparation: Store the solid compound in well-sealed containers made of an inert material (e.g., amber glass vials with PTFE-lined caps).

  - Storage Conditions:

    - Long-Term: Store samples at the recommended storage condition (e.g., 5 °C ± 3 °C) and a control condition (e.g., 25 °C ± 2 °C / 60% RH ± 5% RH).

    - Accelerated: Store samples at an elevated temperature (e.g., 40 °C ± 2 °C / 75% RH ± 5% RH).

  - Time Points: Samples should be pulled and analyzed at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term studies; 0, 1, 2, 3, and 6 months for accelerated studies).

  - Analysis: At each time point, analyze the samples using the validated stability-indicating HPLC method. The purity of the main peak and the formation of any degradation products should be quantified. Physical properties such as appearance and color should also be noted.

The following diagram outlines the logical workflow for assessing the stability of 7-azaindole-2-carbaldehyde.

Workflow for Stability Assessment of 7-Azaindole-2-Carbaldehyde

Method Development

Develop HPLC Method

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Perform Forced Degradation
(Acid, Base, Peroxide, Heat, Light)

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Validate Stability-Indicating Method

Stability Study

Prepare and Store Samples
(Long-term and Accelerated Conditions)

↓

Analyze Samples at
Predetermined Time Points

↓

Quantify Purity and Degradants

Data Analysis and Reporting

Determine Degradation Rate

↓

Establish Shelf-Life and
Optimal Storage Conditions

↓

Prepare Stability Report

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Caption: A logical workflow for the stability assessment of a chemical compound.

Conclusion

While specific quantitative data on the stability of 7-azaindole-2-carbaldehyde is scarce, its chemical structure suggests a susceptibility to oxidation, photodegradation, and acid/base-catalyzed reactions. For optimal preservation of its integrity, it is imperative to store the compound in a cool, dry, and dark environment, preferably under an inert atmosphere. For research and development purposes, a comprehensive stability study, guided by the principles and protocols outlined in this guide, is highly recommended to establish a definitive shelf-life and to ensure the quality and reliability of experimental results.

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